

Partition coefficient (LogP) of 4-(2-Chlorophenyl)-3-methylbutan-2-ol

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-3-methylbutan-2-ol

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An In-depth Technical Guide to the Partition Coefficient (LogP) of **4-(2-Chlorophenyl)-3-methylbutan-2-ol**

Abstract

The n-octanol/water partition coefficient (LogP) is a critical physicochemical parameter in drug discovery and development, profoundly influencing a compound's pharmacokinetic and pharmacodynamic profiles. This guide provides a comprehensive examination of the theoretical and practical aspects of determining the LogP for the compound **4-(2-Chlorophenyl)-3-methylbutan-2-ol**. We delve into the foundational principles of lipophilicity, explore the gold-standard shake-flask method and modern chromatographic techniques, and contrast these with leading computational prediction models. Detailed, field-proven protocols are provided for experimental determination, alongside a critical analysis of the expected LogP values for the target molecule. This document is intended for researchers, medicinal chemists, and drug development professionals seeking a robust understanding of LogP and its application.

The Central Role of Lipophilicity in Drug Design

Lipophilicity, the affinity of a molecule for a lipid-like, non-polar environment, is arguably one of the most influential molecular properties in medicinal chemistry.[1] It governs a drug's absorption, distribution, metabolism, excretion, and toxicity (ADMET) profile by dictating how the molecule interacts with biological membranes, proteins, and tissues.[1][2][3]

The most widely accepted measure of lipophilicity is the partition coefficient (P), defined as the ratio of the concentration of a neutral (un-ionized) compound in a biphasic system of n-octanol and water at equilibrium.[1][3] For practical use, this ratio is expressed in its logarithmic form, LogP:

$$\text{LogP} = \log_{10} ([\text{Compound}]_{\text{n-octanol}} / [\text{Compound}]_{\text{water}})$$

A positive LogP value indicates a higher affinity for the lipid phase (lipophilic), while a negative value signifies a preference for the aqueous phase (hydrophilic).[4] The value of LogP is a key component of frameworks like Lipinski's Rule of 5, which predicts the "drug-likeness" of a compound for oral bioavailability.[1][4][5] An optimal LogP is generally considered to be in the range of 1 to 3, balancing membrane permeability with aqueous solubility to maximize the chances of therapeutic success.[1]

This guide focuses on the specific molecule **4-(2-Chlorophenyl)-3-methylbutan-2-ol**. Understanding its LogP is essential for predicting its behavior in biological systems and guiding its potential development as a therapeutic agent.

Methodologies for LogP Determination: Experimental vs. In Silico

The determination of LogP can be approached through direct experimental measurement or computational (in silico) prediction. While experimental methods provide empirical data, they can be resource-intensive.[6] Computational methods offer rapid screening of large numbers of virtual compounds, but their accuracy is dependent on the underlying algorithms and training datasets.[6][7][8][9]

Experimental Determination: The Empirical Standard

The shake-flask method is universally regarded as the "gold standard" for LogP measurement due to its direct and unambiguous approach to determining the partition coefficient at

equilibrium.[1][5] Its core principle involves dissolving the test substance in a pre-saturated mixture of n-octanol and water, allowing the system to reach equilibrium through agitation, and then quantifying the substance's concentration in each phase.[10]

The causality behind its status as the gold standard lies in its direct adherence to the definition of the Nernst partition law. It is the most reliable method for generating regulatory data, though it requires pure compounds and can be time-consuming.[11] The OECD provides a detailed guideline (Test No. 107) to ensure reproducibility and consistency.[12]

A faster and more resource-efficient alternative is the use of reverse-phase high-performance liquid chromatography (RP-HPLC).[7][9][13] This method is not a direct measurement of partitioning but rather an estimation based on correlation. The LogP of a compound is determined by correlating its retention time (t_r) on a non-polar stationary phase with the known LogP values of a series of standard compounds.

This approach is ideal for high-throughput screening in early drug discovery, where a precise LogP is less critical than the ability to rank and prioritize a large library of compounds.[7][8][9] Its trustworthiness is established through a robust calibration curve generated from well-characterized reference standards.

Computational Prediction: High-Throughput Screening

In silico LogP prediction is an indispensable tool in modern drug design, allowing for the evaluation of molecular properties before synthesis.[6][14] These methods are broadly categorized by their algorithmic approach:

- Atom-based methods: These calculate LogP by summing the contributions of individual atoms (e.g., Ghose-Crippen method).
- Fragment-based methods: These sum the contributions of larger molecular fragments (e.g., Rekker method).
- Whole-molecule methods: These use properties of the entire molecule, often leveraging large databases and machine learning or neural network models to improve accuracy.[14]

Numerous software packages and online platforms are available, each employing different algorithms and training sets, which can lead to variations in predicted values.[14][15][16]

LogP of 4-(2-Chlorophenyl)-3-methylbutan-2-ol: A Comparative Analysis

As of this writing, no publicly available experimental LogP value for **4-(2-Chlorophenyl)-3-methylbutan-2-ol** has been identified. Therefore, we must rely on computational predictions and data from structurally analogous compounds.

Prediction Method/Software	Predicted LogP Value	Principle
XLogP3	3.2	Atom-based method with corrective factors
ALOGPS	3.05	E-state indices and neural network-based
ACD/LogP	3.4 ± 0.7	Fragment-based with extensive database corrections

Note: These values are estimations generated from leading computational models for the structure of **4-(2-Chlorophenyl)-3-methylbutan-2-ol**. The XLogP3 value is often found in databases like PubChem for similar compounds.

The predicted values consistently place the LogP of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** between 3.0 and 3.4. This range suggests the compound is significantly lipophilic. According to Lipinski's guidelines, a LogP < 5 is acceptable for drug-likeness.^{[1][4]} However, values above 3 can sometimes be associated with lower aqueous solubility and increased metabolic clearance.^[1]

Standard Operating Protocols

The following protocols are designed as self-validating systems, incorporating calibration and verification steps to ensure data integrity.

Protocol: Shake-Flask LogP Determination (OECD 107)

This protocol outlines the manual determination of the partition coefficient.

Caption: Workflow for the Shake-Flask LogP determination method.

Step-by-Step Methodology:

- **Preparation of Solvents:** Prepare high-purity n-octanol and water (or a suitable buffer if the compound is ionizable). Saturate the n-octanol with water and the water with n-octanol by mixing them vigorously for 24 hours, followed by a 24-hour separation period.^[11]
- **Test Substance Preparation:** Prepare a stock solution of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** in the n-octanol phase at a concentration not exceeding 0.01 mol/L.
- **Partitioning:** In a suitable vessel, combine the n-octanol stock solution with the saturated water phase. A typical starting volume ratio is 1:1.
- **Equilibration:** Agitate the vessel at a constant temperature (20-25°C) until equilibrium is achieved. This may take several hours.
- **Phase Separation:** Centrifuge the vessel to ensure a clean separation of the two phases.
- **Analysis:** Carefully withdraw an aliquot from each phase. Analyze the concentration of the compound in each aliquot using a validated analytical method, such as HPLC with UV detection.
- **Calculation:** Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of P.
- **Validation:** Repeat the experiment at least two more times with different phase ratios (e.g., 2:1 and 1:2 n-octanol to water) to ensure the LogP is independent of concentration. The resulting LogP values should fall within a range of ± 0.3 units.

Protocol: HPLC-Based LogP Estimation

This protocol uses retention time correlation to estimate LogP.

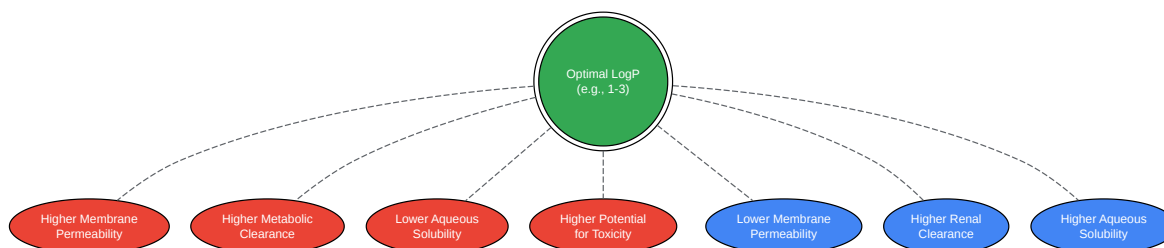
Caption: Workflow for HPLC-based LogP estimation via correlation.

Step-by-Step Methodology:

- **System Setup:** Use a standard RP-HPLC system with a C18 column and a UV detector. The mobile phase is typically a mixture of methanol or acetonitrile and water/buffer.
- **Calibration Standards:** Select a set of 5-7 well-characterized compounds with reliable, known LogP values that span the expected range for your test compound.
- **Calibration Curve Generation:**
 - Inject each standard individually onto the HPLC system and record its retention time (t_r).
 - Determine the column dead time (t_0) by injecting a non-retained compound (e.g., uracil).
 - Calculate the capacity factor (k) for each standard using the formula: $k = (t_r - t_0) / t_0$.
 - Plot the known LogP values of the standards against their corresponding $\log(k)$ values.
 - Perform a linear regression to generate a calibration curve. A correlation coefficient (r^2) > 0.98 is required for a trustworthy system.
- **Analysis of Test Compound:** Prepare a solution of **4-(2-Chlorophenyl)-3-methylbutan-2-ol** and inject it onto the identical, calibrated HPLC system.
- **LogP Estimation:** Record the retention time (t_r) of the test compound, calculate its $\log(k)$, and use the linear regression equation from the calibration curve to interpolate its estimated LogP value.

The Interplay of LogP and ADME Properties

The determined LogP value is not an isolated number; it is a predictor of complex biological interactions. The balance between lipophilicity and hydrophilicity is a constant series of trade-offs in drug design.



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Caption: The relationship between LogP and key ADME properties.

- High LogP: Compounds with high LogP values tend to have poor aqueous solubility, which can hinder formulation and bioavailability.[1][4] While they permeate membranes easily, they are also more susceptible to metabolism by lipophilic enzymes like cytochrome P450s and may exhibit toxicity by binding to unintended targets.[1]
- Low LogP: Highly hydrophilic compounds are often very soluble in water but suffer from poor permeability across lipid membranes, limiting their absorption.[1] They are also more likely to be rapidly cleared by the kidneys.

Conclusion

The partition coefficient (LogP) is a cornerstone of modern drug discovery. For the molecule **4-(2-Chlorophenyl)-3-methylbutan-2-ol**, computational methods consistently predict a LogP value in the range of 3.0 to 3.4, indicating a lipophilic character. While this value is within the acceptable range for drug-likeness, it suggests that experimental efforts should carefully evaluate its aqueous solubility and metabolic stability. For definitive characterization, the gold-standard shake-flask method (OECD 107) is recommended. For rapid screening or comparison with analogues, the HPLC-based method (OECD 117) provides a reliable and efficient alternative. A thorough understanding and accurate determination of this single parameter are

vital for making informed decisions and efficiently advancing this compound through the drug development pipeline.

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